

# An In-depth Technical Guide to (3-Aminopropyl)dimethylmethoxysilane

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## Compound of Interest

Compound Name: (3-Aminopropyl)dimethylmethoxysilane

Cat. No.: B1222537

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**(3-Aminopropyl)dimethylmethoxysilane** is a versatile organosilane compound widely utilized by researchers, scientists, and drug development professionals for its ability to functionalize surfaces and bridge organic and inorganic materials. This guide provides a comprehensive overview of its chemical properties, applications, and the fundamental mechanisms governing its reactivity.

## Core Molecular and Physical Properties

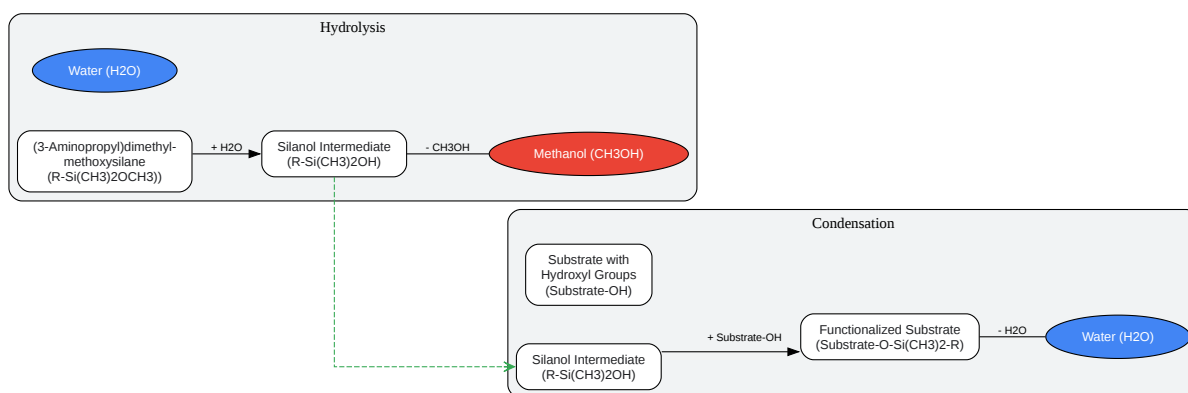
**(3-Aminopropyl)dimethylmethoxysilane**, often abbreviated as APDMS, possesses a unique molecular structure featuring a reactive methoxysilyl group at one end and a primary amine at the other. This bifunctionality is the cornerstone of its utility as a coupling agent and surface modifier.

Property	Value
Molecular Weight	147.29 g/mol <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
Chemical Formula	C6H17NOSi <a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a> <a href="#">[4]</a>
CAS Number	31024-26-7 <a href="#">[1]</a> <a href="#">[2]</a>
IUPAC Name	3-[methoxy(dimethyl)silyl]propan-1-amine <a href="#">[1]</a> <a href="#">[3]</a>
Canonical SMILES	CO--INVALID-LINK--(C)CCCN <a href="#">[1]</a> <a href="#">[3]</a>
Boiling Point	87°C (50 mmHg) <a href="#">[1]</a>
Density	0.87 g/cm³ <a href="#">[1]</a>

## Mechanism of Action: Hydrolysis and Condensation

The efficacy of **(3-Aminopropyl)dimethylmethoxysilane** in surface modification hinges on a two-step reaction mechanism: hydrolysis followed by condensation. This process allows the silane to form stable covalent bonds with hydroxyl-rich surfaces such as glass, silica, and metal oxides.

First, the methoxy group of the silane undergoes hydrolysis in the presence of water to form a reactive silanol intermediate and methanol. Subsequently, this silanol condenses with hydroxyl groups on the substrate, forming a stable siloxane (Si-O-Si) bond and releasing a water molecule. The aminopropyl group remains available for further functionalization.



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Figure 1: Hydrolysis and condensation of **(3-Aminopropyl)dimethylmethoxysilane**.

## Applications in Research and Drug Development

The dual functionality of **(3-Aminopropyl)dimethylmethoxysilane** makes it a valuable tool in a multitude of applications relevant to the scientific and pharmaceutical communities.

## Surface Functionalization of Nanoparticles

Aminosilanes are instrumental in the surface modification of nanoparticles for biomedical applications.<sup>[2]</sup> The process typically involves coating the nanoparticles with a silica layer, followed by functionalization with the aminosilane to introduce amine groups. These amine groups can then be used to attach targeting ligands, drugs, or imaging agents.



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Figure 2: Workflow for nanoparticle functionalization.

## Bioconjugation and Biosensor Development

The primary amine group of **(3-Aminopropyl)dimethylmethoxysilane** serves as a reactive handle for the covalent immobilization of biomolecules, such as enzymes, antibodies, and DNA, onto surfaces.<sup>[5]</sup> This is a critical step in the fabrication of biosensors and bio-chips. The silanized surface provides a stable platform for attaching biorecognition elements, which can then specifically interact with target analytes.

## Experimental Protocols

### General Protocol for Surface Silylation of Glass

This protocol provides a general method for the amino-silylation of glass surfaces, which can be adapted for other hydroxyl-rich substrates.

Materials:

- Glass slides or other glass surfaces
- **(3-Aminopropyl)dimethylmethoxysilane**
- Anhydrous acetone
- Beakers
- Fume hood

Procedure:

- Thoroughly clean and dry the glass surface to be coated. This can be achieved by washing with a detergent solution, rinsing with deionized water, and drying with a stream of nitrogen

or in an oven.

- In a fume hood, prepare a 2% (v/v) solution of **(3-Aminopropyl)dimethylmethoxysilane** in anhydrous acetone. The volume should be sufficient to completely immerse the glass surface.
- Immerse the cleaned glass surface in the silane solution for 30-60 seconds.
- Rinse the surface thoroughly with anhydrous acetone to remove any unbound silane.
- Allow the surface to air-dry completely in the fume hood. The silylated surface is now ready for further functionalization or can be stored in a desiccator for future use.

## Functionalization of Silica Nanoparticles

This protocol outlines the steps for the surface modification of silica nanoparticles with aminosilanes.

Materials:

- Silica nanoparticles
- **(3-Aminopropyl)dimethylmethoxysilane**
- Ethanol
- Deionized water
- Ammonium hydroxide (for Stöber process if starting from precursors)
- Centrifuge
- Ultrasonic bath

Procedure:

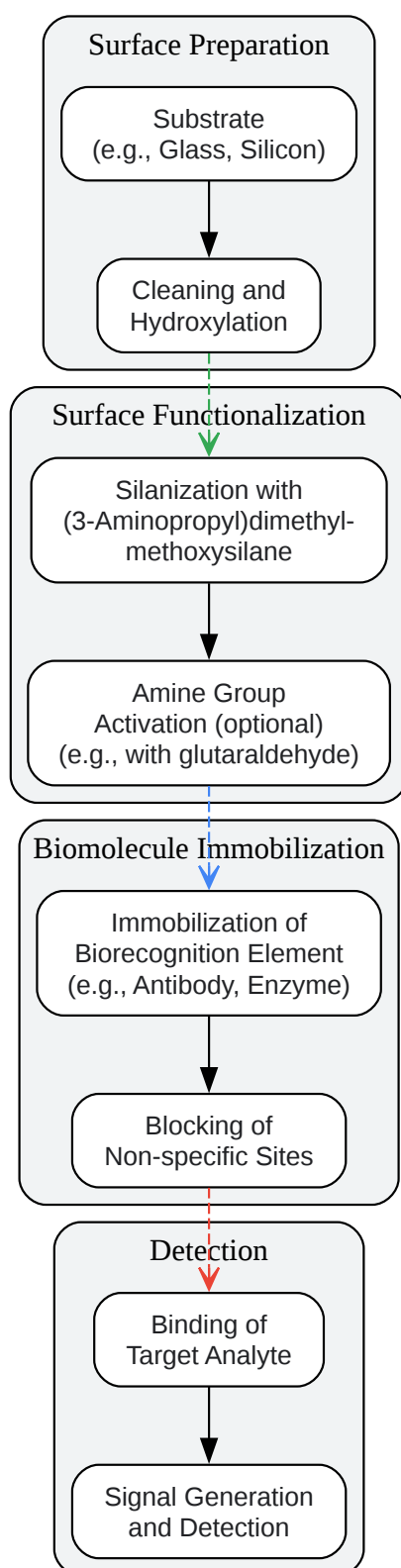
- **Silica Coating (if necessary):** If starting with core nanoparticles, they can be coated with a silica shell using the Stöber process. This involves dispersing the nanoparticles in an

ethanol/water mixture and adding a silica precursor (e.g., tetraethyl orthosilicate) and ammonium hydroxide as a catalyst.

- Dispersion: Disperse the silica-coated nanoparticles in a mixture of ethanol and water (e.g., 95:5 v/v) using an ultrasonic bath to ensure a homogenous suspension.
- Silanization: Add **(3-Aminopropyl)dimethylmethoxysilane** to the nanoparticle suspension. The amount of silane will depend on the desired surface coverage and the surface area of the nanoparticles. The reaction is typically carried out at room temperature with stirring for several hours.
- Washing: After the reaction, the functionalized nanoparticles are collected by centrifugation. The supernatant is discarded, and the nanoparticle pellet is washed several times with ethanol and/or water to remove excess silane and by-products. Each washing step should involve redispersion of the pellet followed by centrifugation.
- Drying: The final washed nanoparticle pellet can be dried in a vacuum oven at a moderate temperature (e.g., 50-60°C) to obtain the amine-functionalized silica nanoparticles as a powder.

## Logical Workflow for Biosensor Fabrication

The creation of a biosensor using **(3-Aminopropyl)dimethylmethoxysilane** for biomolecule immobilization follows a logical sequence of steps, from substrate preparation to signal detection.



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Figure 3: Logical workflow for biosensor fabrication.

In conclusion, **(3-Aminopropyl)dimethylmethoxysilane** is a powerful and versatile chemical tool for researchers and professionals in drug development and related scientific fields. Its ability to form stable linkages between disparate materials enables a wide range of applications, from advanced nanoparticle design to the creation of sensitive and specific biosensors. A thorough understanding of its chemical properties and reaction mechanisms is key to leveraging its full potential in innovative research and development.

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- To cite this document: BenchChem. [An In-depth Technical Guide to (3-Aminopropyl)dimethylmethoxysilane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222537#3-aminopropyl-dimethylmethoxysilane-molecular-weight]

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